

Application Note & Protocol: Analytical Method Transfer for N-Nitroso Abemaciclib Testing

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Compound of Interest

Compound Name: *N-Nitroso Abemaciclib*

Cat. No.: *B16340065*

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers worldwide due to their classification as probable human carcinogens.[1] **N-Nitroso Abemaciclib** is a potential impurity that can form during the manufacturing process or storage of Abemaciclib, a cyclin-dependent kinase inhibitor used in the treatment of breast cancer.[2] Consequently, robust and validated analytical methods are required for its detection and quantification at trace levels to ensure patient safety.

This application note provides a detailed protocol for the transfer of a validated analytical method for the determination of **N-Nitroso Abemaciclib** in Abemaciclib drug products between laboratories. The successful transfer of an analytical method is a critical component of ensuring consistent and reliable testing results across different sites, which is essential for regulatory compliance and maintaining product quality.[3][4] The protocol outlined herein is based on the principles of the International Council for Harmonisation (ICH) Q2(R1) guideline on the validation of analytical procedures and considers guidance from regulatory bodies such as the FDA and EMA on method transfer.[5][6][7][8][9]

Analytical Method Overview

The analytical method for the quantification of **N-Nitroso Abemaciclib** is based on Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity, which is necessary for detecting the low levels of nitrosamine impurities required by regulatory authorities.^{[1][10]}

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Reference Standard:

- **N-Nitroso Abemaciclib**^{[11][12]}
- Abemaciclib

Experimental Protocols

Standard and Sample Preparation

3.1.1. Standard Solution Preparation:

- Primary Stock Solution of **N-Nitroso Abemaciclib** (100 µg/mL): Accurately weigh approximately 10 mg of **N-Nitroso Abemaciclib** reference standard and dissolve in a 100 mL volumetric flask with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with a suitable diluent (e.g., 50:50 methanol:water) to cover the desired concentration range (e.g., 0.1 ng/mL to 10 ng/mL).

3.1.2. Sample Preparation:

- Accurately weigh and transfer a portion of the powdered Abemaciclib drug product equivalent to 100 mg of Abemaciclib into a 50 mL volumetric flask.
- Add approximately 40 mL of diluent and sonicate for 15 minutes to dissolve.

- Allow the solution to cool to room temperature and dilute to volume with the diluent.
- Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
- Transfer the supernatant to an HPLC vial for analysis.

LC-MS/MS Method Parameters

Parameter	Condition
Column	C18, 2.1 x 50 mm, 1.8 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
Column Temperature	40 $^{\circ}$ C
Gradient Program	See Table 1
Ionization Mode	ESI Positive
MRM Transitions	See Table 2

Table 1: Gradient Program

Time (min)	% Mobile Phase B
0.0	10
1.0	10
5.0	90
6.0	90
6.1	10
8.0	10

Table 2: MRM Transitions for **N-Nitroso Abemaciclib**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)
N-Nitroso Abemaciclib	536.3	[To be determined]	100	[To be determined]
(Quantifier)				
N-Nitroso Abemaciclib	536.3	[To be determined]	100	[To be determined]
(Qualifier)				

Note: The specific product ions and collision energies for **N-Nitroso Abemaciclib** need to be determined during method development and validation by infusing a standard solution into the mass spectrometer.

Analytical Method Transfer Protocol

Purpose

To successfully transfer the validated analytical method for the quantitative determination of **N-Nitroso Abemaciclib** in Abemaciclib drug product from the Transferring Laboratory (Lab A) to the Receiving Laboratory (Lab B).

Scope

This protocol applies to the inter-laboratory transfer of the analytical method mentioned above. The transfer will be considered successful upon completion of the defined tests and meeting the pre-defined acceptance criteria.

Responsibilities

- Transferring Laboratory (Lab A):
 - Provide the validated analytical method procedure.
 - Provide all necessary reference standards and well-characterized samples.

- Provide training to the analysts at the Receiving Laboratory, if required.
- Review and approve the method transfer protocol and final report.
- Receiving Laboratory (Lab B):
 - Ensure that all necessary equipment is available and calibrated.
 - Ensure that analysts are adequately trained on the method.
 - Execute the method transfer protocol.
 - Prepare the method transfer report with all raw data and results.

Method Transfer Approach

A comparative testing approach will be used for the method transfer.^[13] Both laboratories will test the same batches of Abemaciclib drug product (spiked and unspiked) and the results will be compared against the pre-defined acceptance criteria.

Experimental Design

- The Transferring Laboratory will provide the Receiving Laboratory with three batches of Abemaciclib drug product.
- For each batch, the Receiving Laboratory will prepare and analyze six replicate samples.
- Additionally, the Receiving Laboratory will prepare and analyze six replicate samples of one batch spiked with **N-Nitroso Abemaciclib** at a concentration near the quantitation limit.
- The results obtained by the Receiving Laboratory will be compared to the results previously obtained by the Transferring Laboratory for the same batches.

Acceptance Criteria

The method transfer will be considered successful if the following criteria are met:

Table 3: Method Transfer Acceptance Criteria

Parameter	Acceptance Criteria
Assay of Unspiked Samples	The mean result from the Receiving Laboratory should not differ by more than $\pm 10\%$ from the mean result of the Transferring Laboratory.
The Relative Standard Deviation (RSD) of the six replicate preparations at the Receiving Laboratory should be $\leq 15\%$.	
Recovery of Spiked Samples	The mean recovery of N-Nitroso Abemaciclib at the Receiving Laboratory should be between 80% and 120%.
The RSD of the six replicate spiked preparations at the Receiving Laboratory should be $\leq 20\%$.	
Precision	The intermediate precision between the two laboratories (calculated from the results of the unspiked samples) should have an RSD of $\leq 20\%$.

Data Presentation

All quantitative data generated during the method transfer study should be summarized in clear and concise tables for easy comparison and review.

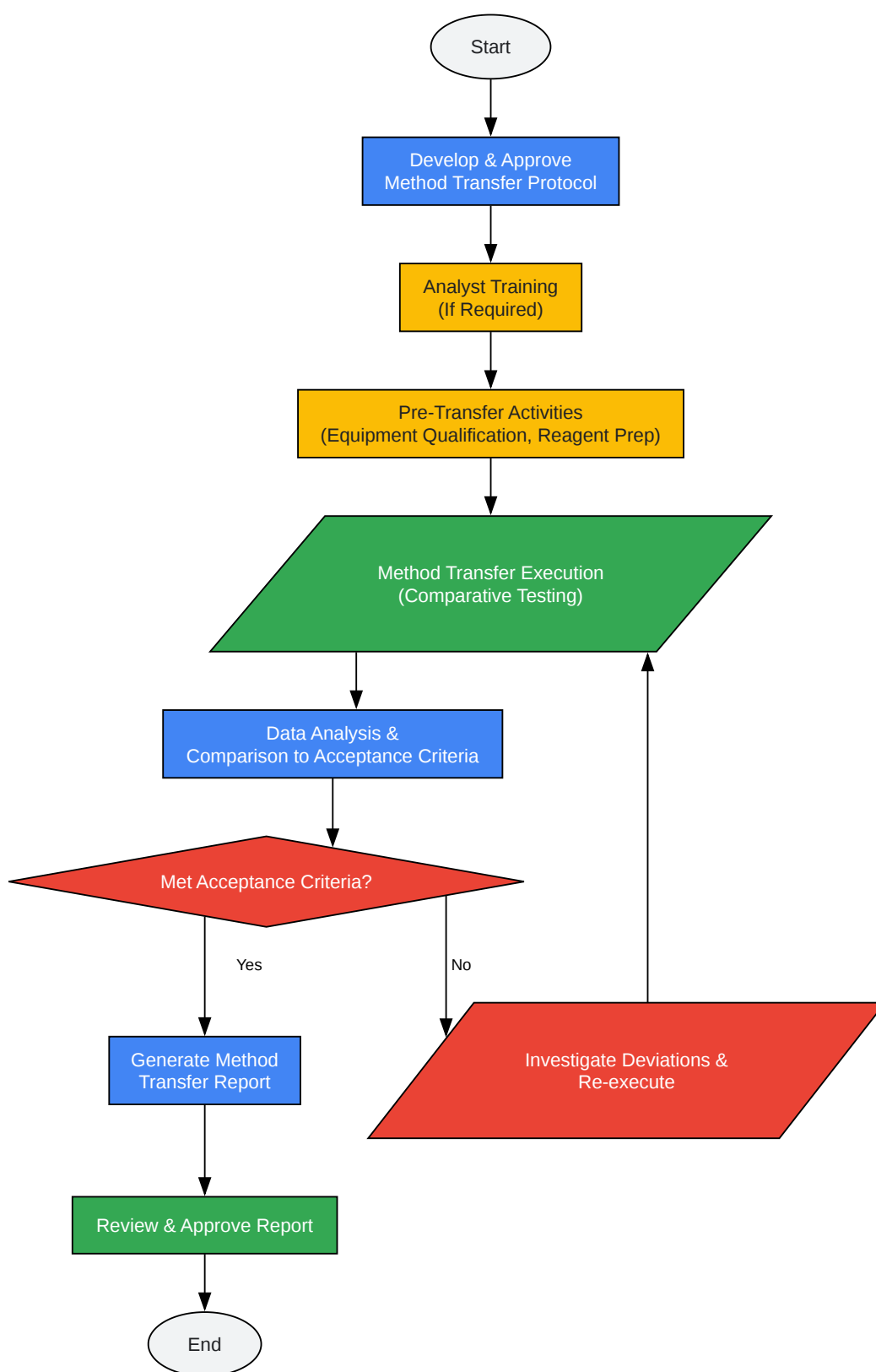
Table 4: Comparison of Results for Unspiked Samples

Batch Number	Transferring Lab Mean Result (ng/g)	Receiving Lab Mean Result (ng/g)	% Difference	Receiving Lab RSD (%)	Pass/Fail
Batch 1					
Batch 2					
Batch 3					

Table 5: Recovery Results for Spiked Samples

Batch Number	Spiked Concentration (ng/g)	Receiving Lab Mean Recovered Concentration (ng/g)	Mean Recovery (%)	Receiving Lab RSD (%)	Pass/Fail
Batch 1					

Visualization



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Caption: Workflow for Analytical Method Transfer.

Conclusion

The successful transfer of the analytical method for **N-Nitroso Abemaciclib** is paramount for maintaining consistent quality control across manufacturing and testing sites. This protocol provides a comprehensive framework for conducting the method transfer in a structured and compliant manner. Adherence to this protocol, including the pre-defined acceptance criteria, will ensure that the receiving laboratory can perform the analysis with a level of accuracy and precision comparable to that of the transferring laboratory.

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